

Herbimycin A stock preparation and storage conditions

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Compound Focus: Herbimycin A

CAS No.: 70563-58-5

Cat. No.: S529872

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Introduction to Herbimycin A

Herbimycin A is an ansamycin antibiotic isolated from *Streptomyces hygroscopicus* [1]. It functions as a potent inhibitor of Src family tyrosine kinases and Hsp90, disrupting oncogenic signaling and cellular stress response pathways [2] [3] [4]. Its ability to inhibit angiogenesis and induce heat shock protein expression makes it a significant tool for studying cancer biology and cellular mechanisms [2] [1]. This document provides detailed protocols for its handling and application in research.

Chemical Properties & Storage

Chemical Name: (15R)-17-demethoxy-15-methoxy-11-O-methyl-geldanamycin [4] **Molecular Formula:** C₃₀H₄₂N₂O₉ [2] [4] **Molecular Weight:** 574.66-574.67 g/mol [2] [4] **CAS Number:** 70563-58-5 [2] [1] [4] **Purity:** ≥95% (HPLC) [1] [4] **Appearance:** Light yellow to yellow powder [2] [1]

Storage Conditions

Herbimycin A is both **hygroscopic** and **photosensitive** [1]. Proper storage is critical for maintaining stability and bioactivity.

Storage Condition	Recommended Storage Duration
Powder at -20°C	3 years [2]
Stock Solution in DMSO at -80°C	6 months [2]
Stock Solution in DMSO at -20°C	1 month [2]

Stock Solution Preparation

This protocol describes how to prepare a 7.5 mg/mL stock solution of **Herbimycin A** in DMSO, which is a common concentration based on its solubility [1].

Materials & Equipment

- **Herbimycin A** powder (e.g., from MedChemExpress, Sigma-Aldrich, or R&D Systems) [2] [1] [4]
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Sterile microcentrifuge tubes
- Pipettes and sterile tips
- Ultrasonic water bath (optional, for dissolution)

Step-by-Step Protocol

- **Preparation:** Bring the **Herbimycin A** vial from -20°C storage and let it equilibrate to room temperature in a desiccator to prevent moisture absorption. Centrifuge the vial briefly to ensure the powder is at the bottom.
- **Weighing:** Accurately weigh the desired amount of **Herbimycin A** powder.
- **Dissolution:** Transfer the powder into a sterile microcentrifuge tube. Add the required volume of DMSO to achieve a final concentration of 7.5 mg/mL.
- **Mixing:** Vortex the mixture thoroughly until the powder is completely dissolved. Gentle warming (approximately 37°C) and brief sonication in an ultrasonic bath can aid in dissolution [2].
- **Aliquoting:** Immediately aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles.

- **Storage:** Clearly label the aliquots with date, concentration, and passage number. Store at -80°C for up to 6 months or at -20°C for up to 1 month [2].

Preparation Table

The table below summarizes preparation details for different stock amounts.

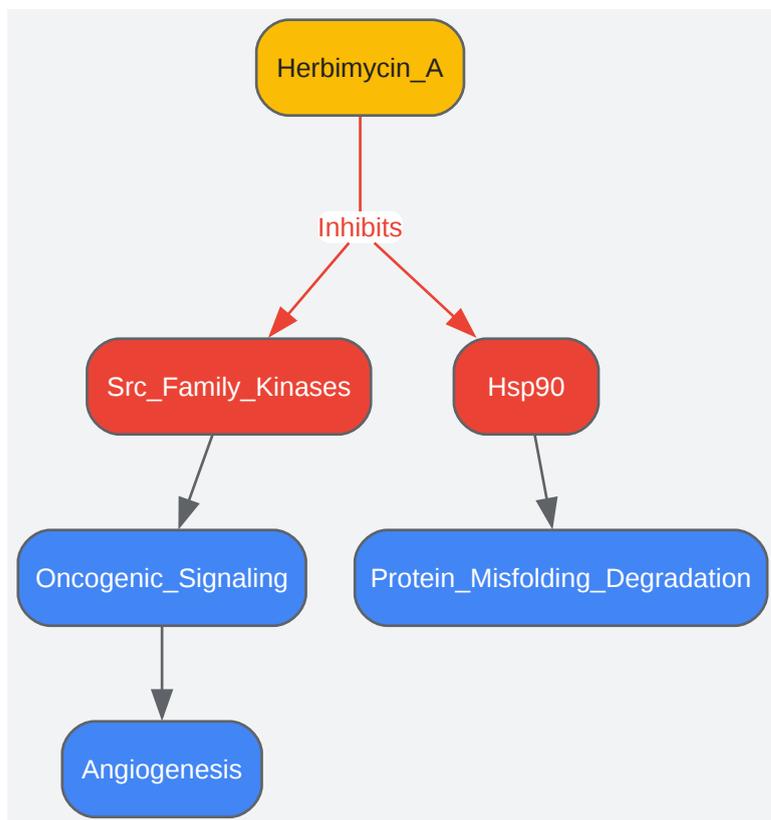
Herbimycin A Mass	DMSO Volume	Final Concentration	Final Volume
1 mg	~133 µL	7.5 mg/mL	~133 µL
5 mg	667 µL	7.5 mg/mL	667 µL

In-Vitro Experimental Application

Herbimycin A is used to study tyrosine kinase and Hsp90-dependent processes. Below is a protocol for treating cells and a diagram of its mechanism of action.

Cell Treatment Protocol

- **Prepare Working Dilution:** Thaw a single aliquot of 7.5 mg/mL **Herbimycin A** stock solution on ice. Dilute directly into pre-warmed cell culture medium to achieve the desired working concentration (typically 1-10 µM). **Note:** The final DMSO concentration in the culture medium should not exceed 0.1-0.5% to avoid cytotoxicity. A stock solution can be diluted in phosphate-buffered saline at a ratio greater than 500:1 (buffer:DMSO) [1].
- **Treat Cells:** Remove growth medium from cultured cells and add the medium containing **Herbimycin A**. Include a vehicle control (culture medium with the same concentration of DMSO but no **Herbimycin A**).
- **Incubate:** Incubate cells at 37°C in a CO2 incubator for the required duration (e.g., 2-24 hours, depending on the experiment).
- **Analysis:** Post-treatment, analyze cells for downstream effects such as inhibition of tyrosine phosphorylation by western blot, reduced cell viability/proliferation (MTT assay), or inhibition of angiogenesis in tube formation assays [2] [3].



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This diagram illustrates the primary molecular mechanisms of **Herbimycin A**. It directly inhibits Src family kinases and Hsp90, leading to the disruption of key cellular processes like oncogenic signaling, protein stability, and angiogenesis [2] [3] [4].

Critical Handling Considerations

- **Stability:** **Herbimycin A** is unstable in aqueous solutions. Always prepare fresh working dilutions for each experiment and discard any unused diluted material.
- **Light Sensitivity:** Protect the compound from light during all steps of handling and storage due to its photosensitive nature [1].
- **Solvent Control:** The DMSO vehicle can affect cellular processes. Always include a solvent control in your experimental design.
- **Research Use Only:** **Herbimycin A** is for research purposes only and is not intended for diagnostic or therapeutic use [2].

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References

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